

Application Notes and Protocols for CRM1 Degrader 1

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Compound of Interest

Compound Name: CRM1 degrader 1

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Introduction

CRM1 (Chromosome Region Maintenance 1), also known as Exportin 1 (XPO1), is a key nuclear export protein responsible for the transport of a wide range of cargo proteins, including tumor suppressors and cell cycle regulators, from the nucleus to the cytoplasm.^[1] In many cancers, CRM1 is overexpressed, leading to the mislocalization and functional inactivation of these critical proteins, thereby promoting tumorigenesis.^[2] CRM1 degraders are a novel class of therapeutic agents designed to selectively target and induce the degradation of the CRM1 protein, offering a promising strategy for cancer treatment.^{[1][3]}

"CRM1 degrader 1" is a low-toxicity, small molecule degrader derived from the natural product Goniothalamin.^[4] It has been shown to induce the degradation of CRM1 and trigger apoptosis in the human gastric cancer cell lines MGC-803 and HGC-27, demonstrating selective anti-proliferative activity against cancer cells.

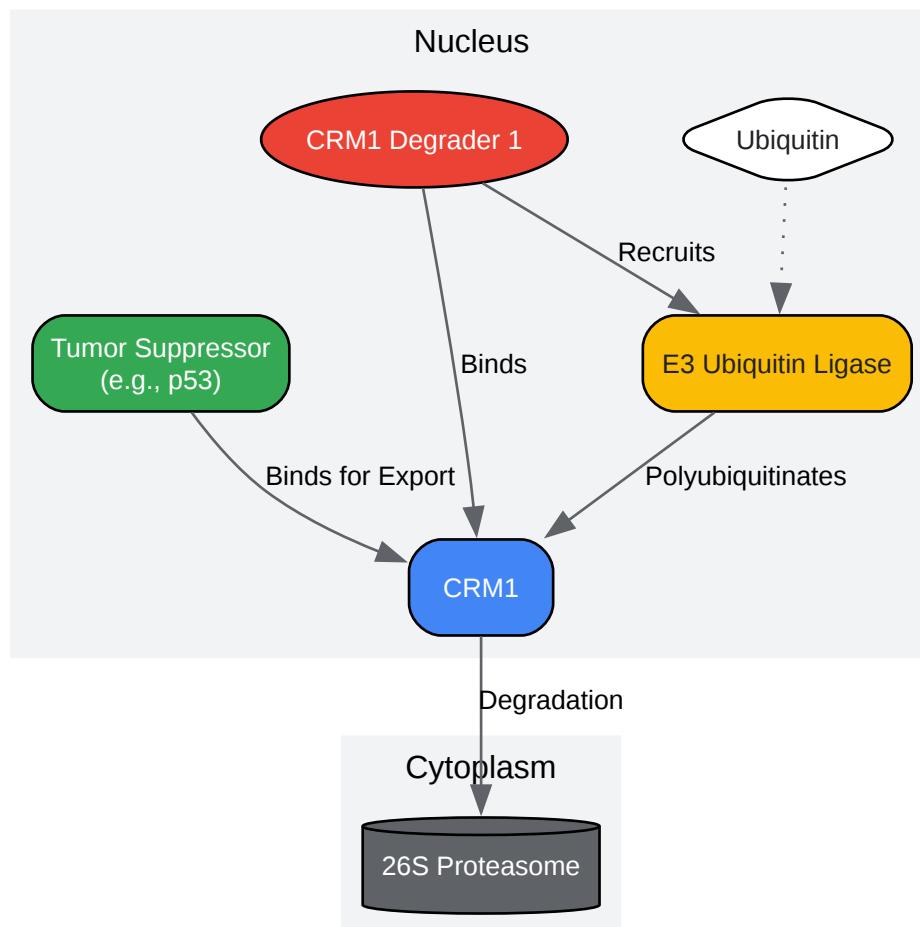
These application notes provide detailed protocols for the in vitro use of **CRM1 degrader 1**, focusing on the MGC-803 and HGC-27 human gastric cancer cell lines.

Mechanism of Action

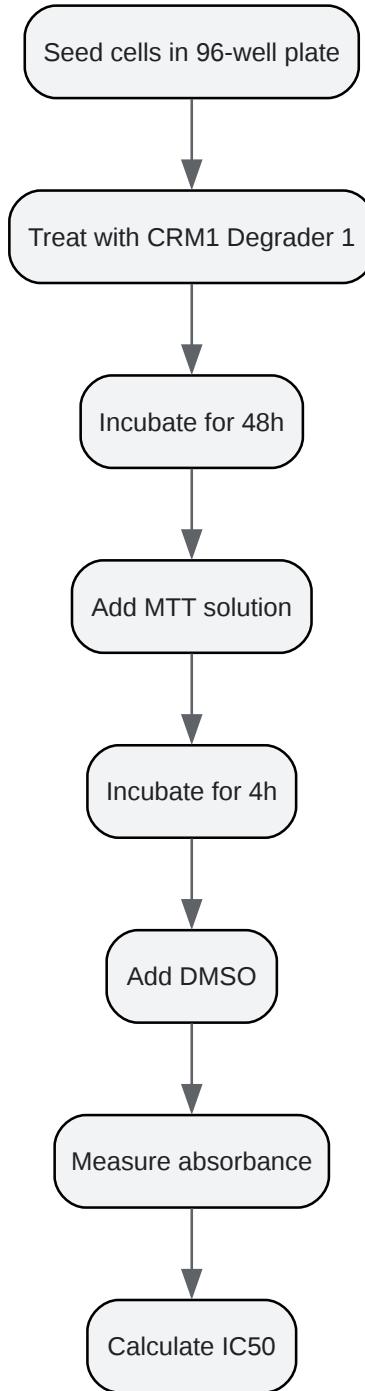
CRM1 degraders function by hijacking the cell's natural protein disposal system, the ubiquitin-proteasome pathway. These heterobifunctional molecules simultaneously bind to CRM1 and an

E3 ubiquitin ligase, forming a ternary complex. This proximity induces the polyubiquitination of CRM1, marking it for degradation by the 26S proteasome. The degradation of CRM1 leads to the nuclear accumulation of its cargo proteins, such as p53 and p21, which can then execute their tumor-suppressive functions, including cell cycle arrest and apoptosis.

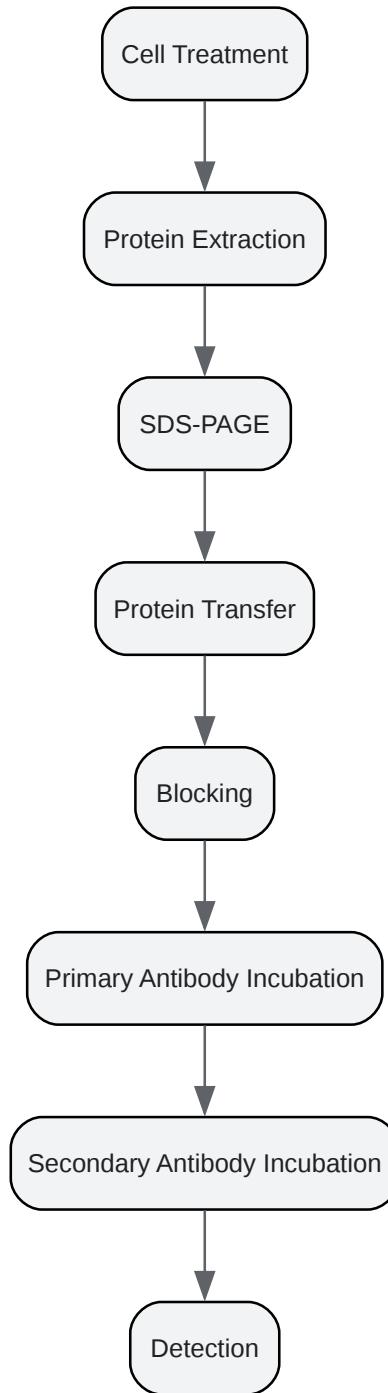
Mechanism of Action of CRM1 Degrader 1



Cell Proliferation (MTT) Assay Workflow



Western Blot Workflow

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- 3. A low toxic CRM1 degrader: Synthesis and anti-proliferation on MGC803 and HGC27 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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